

Application Notes: Integrating Ph-4PACz in Tandem Solar Cell Architectures

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Compound of Interest

Compound Name: Ph-4PACz

Cat. No.: B14766074

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Introduction

Ph-4PACz, or (4-(3,6-diphenyl-9H-carbazol-9-yl) butyl)phosphonic acid, is a self-assembled monolayer (SAM) molecule utilized as a hole transport layer (HTL) in high-efficiency perovskite solar cells (PSCs).[1][2] Its unique molecular structure, featuring a rotatory phenyl group, enhances steric hindrance and reduces intermolecular interactions, resulting in an amorphous film.[1][2] Compared to its methylated counterpart (Me-4PACz), **Ph-4PACz** possesses a larger dipole moment and a deeper Highest Occupied Molecular Orbital (HOMO) level, which can improve band alignment and minimize energy loss at the interface.[1][2] These properties make it an excellent alternative to traditional polymer-based HTLs like PEDOT:PSS, particularly for constructing efficient and stable tandem solar cell architectures, such as perovskite/silicon tandems.[1][2][3]

This document provides detailed application notes and protocols for integrating **Ph-4PACz** into inverted p-i-n perovskite solar cells, which can serve as the top cell in a tandem configuration.

Key Properties and Performance Data

Ph-4PACz and its derivatives are designed to optimize the hole extraction interface in perovskite solar cells. Their properties facilitate efficient charge transport and passivate defects, leading to enhanced device performance.

Table 1: Key Molecular and Electronic Properties of **Ph-4PACz** and Derivatives

Property	Ph-4PACz	Me-4PACz (related compound)	NaPh-4PACz (derivative)	Reference
Full Name	(4-(3,6-diphenyl-9H-carbazol-9-yl)butyl)phosphonic acid	[4-(3,6-dimethyl-9H-carbazol-9-yl)butyl]phosphonic acid	A novel SAM with extended conjugation	[1][4][5]
Molecular Nature	Amorphous	Crystalline	-	[1][2]
Dipole Moment	2.32 D	-	-	[1][2]
HOMO Level	-5.52 eV (UPS) / -5.32 eV (CV)	-	-5.22 eV (UPS) / -5.29 eV (CV)	[5]
Adsorption Energy on ITO	-1.945 eV	-	Significantly stronger than Ph-4PACz	[5]

Table 2: Photovoltaic Performance of Devices Utilizing PACz-based SAMs

Device Type	SAM Used	VOC (V)	JSC (mA/cm ²)	FF (%)	PCE (%)	Reference(s)
Large-Area (1 cm ²) Perovskite Solar Cell	Ph-4PACz	~1.2	-	-	24.61	[1][2]
Perovskite/Silicon Tandem Solar Cell	Me-4PACz	1.90	19.26	79.52	29.15 (certified)	[3][6][7]
Single-Junction Perovskite Solar Cell	Me-4PACz	1.16	-	84	20.8	[4][7]
Single-Junction Perovskite Solar Cell	NaPh-4PACz	-	-	-	25.48	[5]

Experimental Protocols

This section details the fabrication protocol for a p-i-n (inverted) perovskite solar cell using **Ph-4PACz** as the hole transport layer. This cell can function as the top sub-cell in a monolithic perovskite/silicon tandem device.

1. Substrate Preparation (ITO-coated Glass)

- Etching (Optional): If patterning is required, mask the ITO-coated glass substrate with tape and etch the exposed areas using zinc powder and 2M HCl.
- Cleaning: Sequentially clean the substrates in an ultrasonic bath with detergent (e.g., 2% Hellmanex), deionized water, acetone, and isopropanol for 15 minutes each.
- Surface Treatment: Dry the substrates with a nitrogen gun and treat them with UV-Ozone for 15 minutes to remove organic residues and improve surface wettability.

2. Hole Transport Layer (HTL) Deposition

- **Solution Preparation:** Prepare a 0.1 mM to 1 mM solution of **Ph-4PACz** in an anhydrous solvent such as ethanol, methanol, or isopropanol (IPA).^{[1][2]} Ensure the powder is fully dissolved via sonication if necessary.
- **Spin Coating:**
 - Transfer the cleaned ITO substrates into a nitrogen-filled glovebox.
 - Deposit the **Ph-4PACz** solution onto the center of the ITO surface.
 - Spin-coat the substrate at 3000 rpm for 30 seconds.^[1]
 - Anneal the substrate at 100°C for 10 minutes to form the self-assembled monolayer and remove any residual solvent.

3. Perovskite Absorber Layer Deposition (Two-Step Method Example)

- **Lead Iodide (PbI₂) Deposition:**
 - Prepare a solution of PbI₂ in a solvent mixture of DMF:DMSO (e.g., 9:1 v/v).
 - Spin-coat the PbI₂ solution onto the **Ph-4PACz** layer.
 - Anneal the film at ~70°C for 30 minutes.
- **Organic Halide Conversion:**
 - Prepare a solution of methylammonium iodide (MAI) or a mixed-cation halide solution (e.g., FAI/MABr) in isopropanol.
 - Spin-coat the organic halide solution onto the PbI₂ film.
 - Anneal the resulting perovskite film at ~100-150°C for 30-45 minutes to ensure complete crystallization.^[8]

4. Electron Transport Layer (ETL) Deposition

- **C₆₀ (Fullerene) Deposition:** Thermally evaporate a layer of C₆₀ (20-30 nm) onto the perovskite layer under high vacuum ($<10^{-6}$ Torr).
- **Buffer Layer Deposition:** Thermally evaporate a thin layer of a buffer material like Bathocuproine (BCP) or Tin Oxide (SnO₂) (5-10 nm) on top of the C₆₀ layer.

5. Top Electrode Deposition

- **Masking:** Use a shadow mask to define the active area of the solar cells.
- **Metal Evaporation:** Thermally evaporate the top metal contact, typically Silver (Ag) or Gold (Au) (80-100 nm), onto the buffer layer.

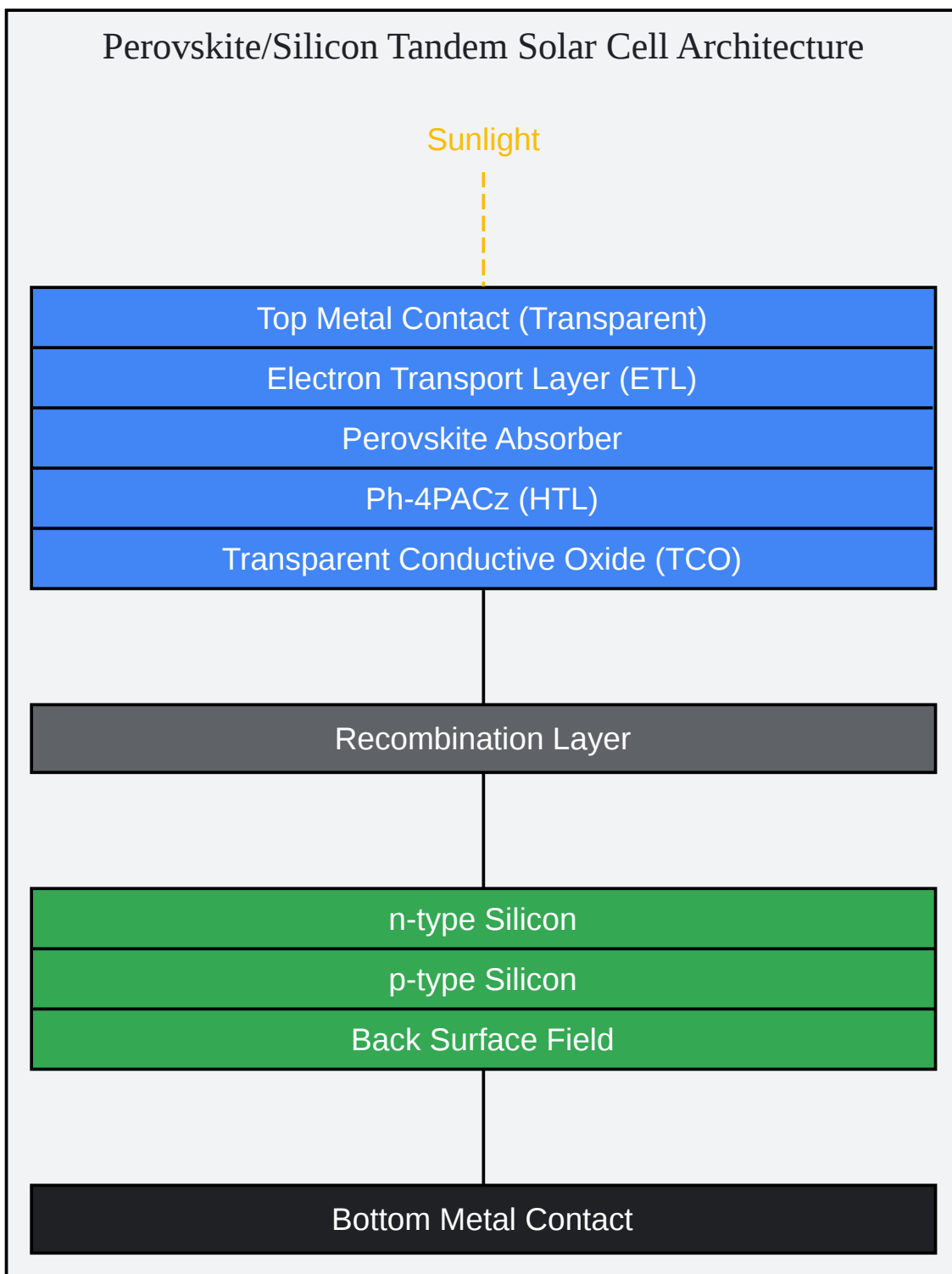
6. Device Characterization

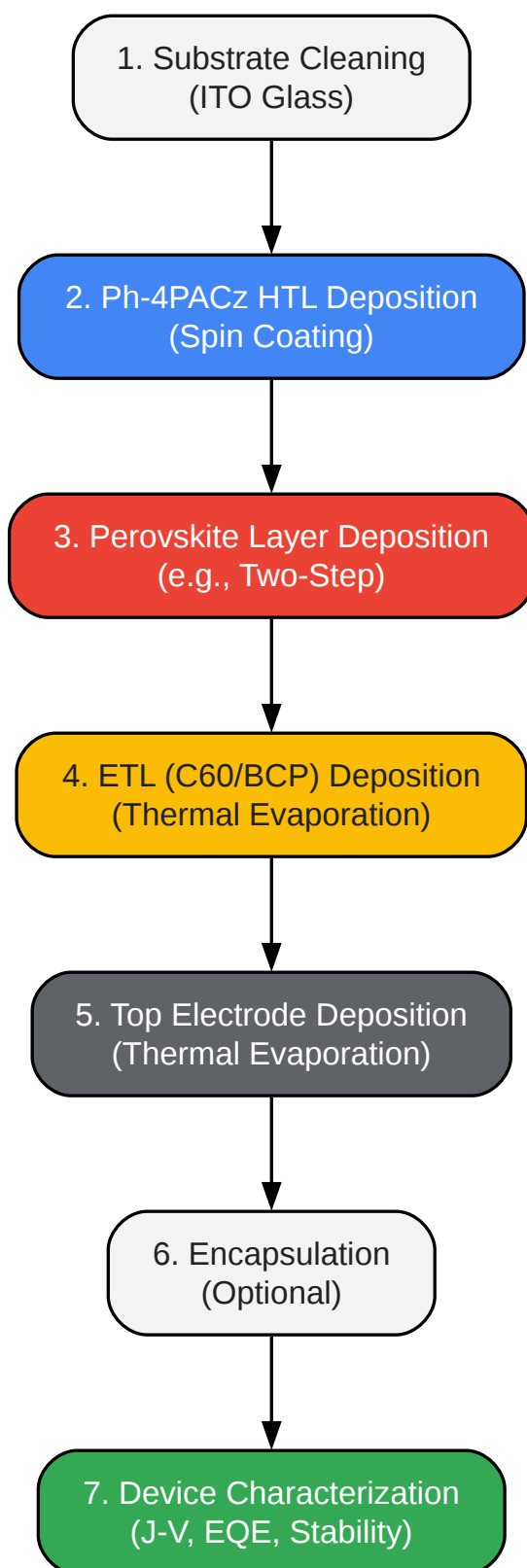
- **Current Density-Voltage (J-V) Measurement:** Characterize the photovoltaic performance under a solar simulator (AM 1.5G, 100 mW/cm²) to determine VOC, JSC, FF, and PCE.
- **Quantum Efficiency (QE):** Measure the external quantum efficiency (EQE) to analyze the spectral response of the device.
- **Stability Testing:** Perform maximum power point (MPP) tracking under continuous illumination to assess the operational stability of the device.

Visualizations

Device Architecture and Fabrication Workflow

The following diagrams illustrate the structure of a tandem solar cell incorporating **Ph-4PACz** and the experimental workflow for its fabrication.





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